

Preparing Alphitolic Acid Stock Solutions: An Application Note and Protocol

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Compound of Interest

Compound Name: *Alphitolic acid*

Cat. No.: *B1675453*

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Introduction

Alphitolic acid is a naturally occurring pentacyclic triterpenoid compound found in various plant species.[1][2] It has garnered significant interest in the scientific community due to its diverse pharmacological activities, including anti-inflammatory, anti-cancer, and antimicrobial properties.[3][4] As a potent inhibitor of various signaling pathways, such as Akt-NF- κ B, it is a valuable tool in cancer and inflammation research.[5][6] Accurate and reproducible experimental results rely on the correct preparation of **Alphitolic acid** stock solutions. This document provides a detailed protocol for preparing, storing, and handling these solutions to ensure their stability and efficacy in research applications.

Physicochemical and Solubility Data

A thorough understanding of the physicochemical properties of **Alphitolic acid** is crucial for its effective use in experimental settings. The following table summarizes key data for **Alphitolic acid**.

Parameter	Value	Source
CAS Number	19533-92-7	[1][2]
Molecular Formula	C ₃₀ H ₄₈ O ₄	[1][6]
Molecular Weight	472.7 g/mol	[1][7]
Purity	Typically >97%	[2][7]
Appearance	Powder	[8]
Solubility (in DMSO)	50 mg/mL (105.78 mM); may require sonication	[4]
Other Potential Solvents	Chloroform, Dichloromethane, Ethyl Acetate, Acetone	[3][8]
Storage (Solid)	0°C (short term), -20°C (long term), desiccated	[7]
Storage (in Solvent)	-80°C for up to 6 months; -20°C for up to 1 month (protect from light)	[5]

Experimental Protocol: Preparation of a 10 mM Alphitolic Acid Stock Solution in DMSO

This protocol provides a detailed, step-by-step procedure for preparing a 10 mM stock solution of **Alphitolic acid** in dimethyl sulfoxide (DMSO).

Materials:

- **Alphitolic acid** (solid)
- Anhydrous/High-Purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile tips

- Analytical balance
- Vortex mixer
- Ultrasonic water bath (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

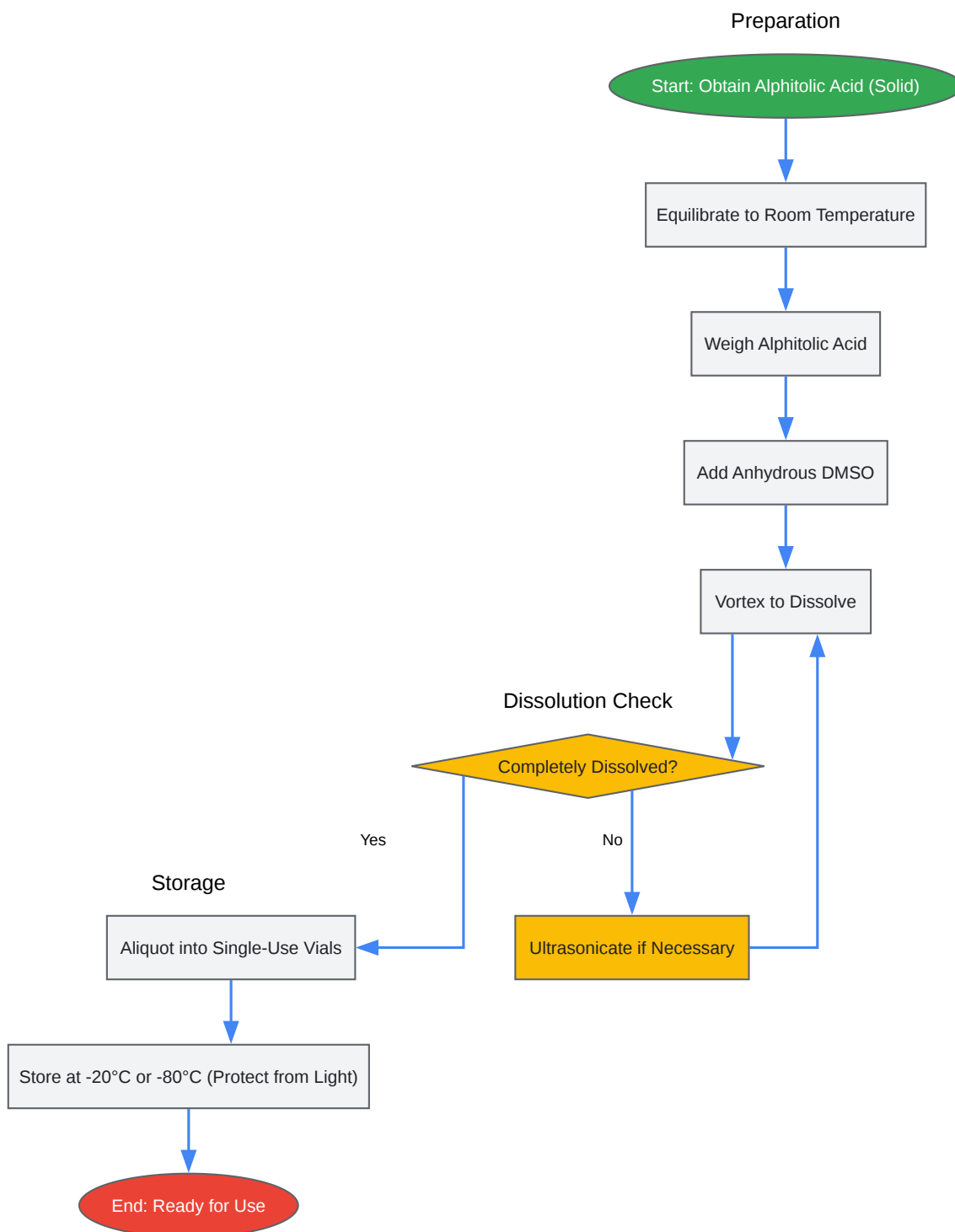
Procedure:

- Equilibration: Before opening, allow the vial of solid **Alphitolic acid** to equilibrate to room temperature for at least 30 minutes. This prevents moisture condensation on the compound.
- Weighing: On an analytical balance, carefully weigh the desired amount of **Alphitolic acid** into a sterile microcentrifuge tube. To prepare 1 mL of a 10 mM stock solution, weigh 4.727 mg of **Alphitolic acid**.
 - Calculation: $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 472.7 \text{ g/mol} * 1000 \text{ mg/g} = 4.727 \text{ mg}$
- Dissolution: Add the calculated volume of anhydrous DMSO to the tube containing the weighed **Alphitolic acid**. For a 10 mM stock solution, add 1 mL of DMSO.
- Mixing: Securely cap the tube and vortex thoroughly until the solid is completely dissolved. Visually inspect the solution to ensure no solid particles remain.
- Sonication (Optional): If the compound does not fully dissolve with vortexing, place the tube in an ultrasonic water bath for short intervals (e.g., 5-10 minutes) until the solution is clear.^[4] Avoid excessive heating.
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected (amber) microcentrifuge tubes or vials. The volume of each aliquot should be tailored to your typical experimental needs.

- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).^[5] Always protect the solutions from light.

Experimental Workflow Diagram

Workflow for Preparing Alphitolic Acid Stock Solution

[Click to download full resolution via product page](#)Caption: Workflow for **Alphitolic Acid** Stock Solution Preparation.

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References

- 1. phytotechlab.com [phytotechlab.com]
- 2. researchgate.net [researchgate.net]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. Alphitolic acid | CAS:19533-92-7 | Triterpenoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 5. Validated spectrophotometric method for quantification of total triterpenes in plant matrices - PMC [pmc.ncbi.nlm.nih.gov]
- 6. medchemexpress.com [medchemexpress.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. file.medchemexpress.com [file.medchemexpress.com]
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